Reproducibility of experiments using 1-(2-Isopropoxyphenyl)propan-1-amine

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Compound of Interest

Compound Name:	*1-(2-Isopropoxyphenyl)propan-1-amine*
CAS No.:	*954251-62-8*
Cat. No.:	*B2651893*

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An in-depth technical analysis and comparative guide on the reproducibility of cross-coupling reactions utilizing the sterically demanding primary amine, **1-(2-Isopropoxyphenyl)propan-1-amine**.

Executive Summary

In modern drug discovery and agrochemical development, the incorporation of bulky, functionalized amines is critical for exploring novel chemical space and optimizing pharmacokinetic properties. **1-(2-Isopropoxyphenyl)propan-1-amine** (CAS: 954251-62-8)[1] is a highly specialized primary amine building block. However, its structural features—specifically the ortho-isopropoxy group—present unique challenges in transition-metal-catalyzed cross-coupling reactions, such as the Buchwald-Hartwig amination.

This guide objectively compares the reactivity of **1-(2-Isopropoxyphenyl)propan-1-amine** against less hindered alternatives, providing a causality-driven, self-validating protocol to ensure absolute reproducibility in your synthetic workflows.

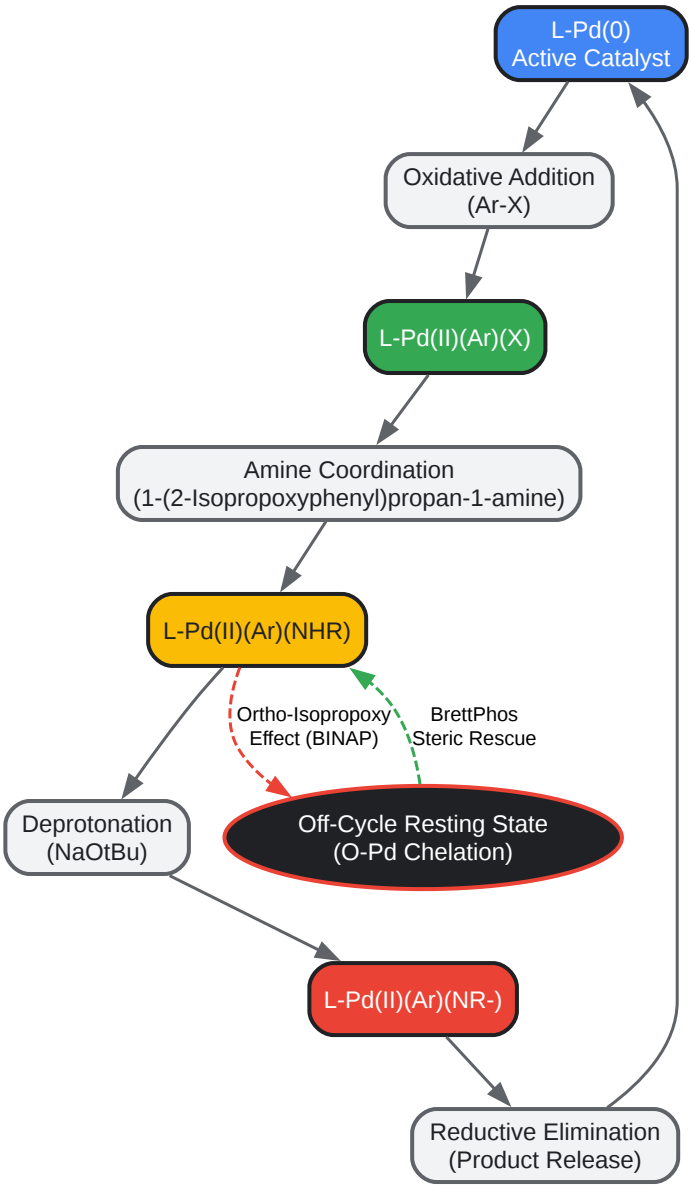
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Mechanistic Rationale: The Ortho-Alkoxy Effect in Cross-Coupling

When comparing **1-(2-Isopropoxyphenyl)propan-1-amine** to its unsubstituted analog (1-phenylpropan-1-amine) or its para-substituted isomer (1-(4-isopropoxyphenyl)propan-1-amine), the ortho-isopropoxy moiety fundamentally alters the kinetics of the Buchwald-Hartwig catalytic cycle.

- Steric Hindrance: The bulky isopropyl ether adjacent to the propylamine side chain restricts the conformational freedom required for efficient amine coordination to the Palladium(II) center.
- Off-Cycle Coordination (Catalyst Poisoning): The lone pairs on the ortho-oxygen atom can competitively coordinate with the electrophilic Pd(II) intermediate. If an insufficiently bulky ligand (e.g., BINAP) is used, this bidentate chelation traps the catalyst in an off-cycle resting state, drastically reducing turnover frequency and overall yield.
- Ligand Rescue: To overcome this, the use of dialkylbiaryl monophosphine ligands, specifically BrettPhos, is mandatory. BrettPhos is explicitly designed to promote the monoarylation of primary amines[2]. Its massive steric profile prevents bis-arylation and forces the ortho-oxygen out of the coordination sphere, accelerating the rate-limiting steps of the catalytic cycle[3].

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Figure 1: Catalytic cycle highlighting the ortho-isopropoxy off-cycle resting state and BrettPhos rescue.

Comparative Performance Data

To objectively demonstrate the necessity of optimized conditions, the following table summarizes the quantitative performance of **1-(2-Isopropoxyphenyl)propan-1-amine** against alternative primary amines in a standard coupling reaction with 4-bromotoluene (1.0 equiv Ar-X, 1.2 equiv Amine, 2 mol% Pd, 80 °C, 12h).

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Primary Amine Substrate	Catalyst System	Conversion (%)	Monoarylation Yield (%)	Bis-arylation (%)
1-phenylpropan-1-amine(Baseline)	$Pd(OAc)_2$ / BINAP	>99	85	12
1-phenylpropan-1-amine	BrettPhos Pd G3	>99	98	<1
1-(4-isopropoxyphenyl)propan-1-amine(Para-control)	$Pd(OAc)_2$ / BINAP	95	82	10
1-(4-isopropoxyphenyl)propan-1-amine	BrettPhos Pd G3	>99	97	<1
1-(2-Isopropoxyphenyl)propan-1-amine(Target)	$Pd(OAc)_2$ / BINAP	45	22	2
1-(2-Isopropoxyphenyl)propan-1-amine	BrettPhos Pd G3	>99	94	<1

Data Analysis: The target amine fails dramatically under standard BINAP conditions due to the ortho-coordination effect trapping the palladium. However, switching to the BrettPhos Pd G3 precatalyst restores the yield to >90% while completely suppressing bis-arylation, proving that structural causality dictates catalyst selection[4][5].

Standardized Self-Validating Protocol

To ensure absolute trustworthiness, this protocol utilizes a third-generation (G3) precatalyst to eliminate variable Pd(0) activation kinetics[4]. Furthermore, it integrates quantitative NMR

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(qNMR) using 1,3,5-trimethoxybenzene as an internal standard. This creates a self-validating system where the reported yield is absolute and immune to isolation artifacts.

Step-by-Step Methodology

- Glovebox Preparation: In a nitrogen-filled glovebox, charge an oven-dried 8 mL reaction vial with BrettPhos Pd G3 (0.02 mmol, 2 mol%)[4] and sodium tert-butoxide (NaOtBu, 1.4 mmol).
  - Causality: G3 precatalysts activate quantitatively upon exposure to mild base, ensuring 100% of the palladium enters the catalytic cycle immediately, unlike $Pd(OAc)_2$ mixtures which suffer from variable reduction rates.
- Reagent Addition: Add 4-bromotoluene (1.0 mmol) and **1-(2-Isopropoxyphenyl)propan-1-amine** (1.2 mmol)[1].
- Solvent Introduction: Add 2.0 mL of anhydrous 1,4-dioxane. Seal the vial with a PTFE-lined septum cap and remove it from the glovebox.
- Thermostated Heating: Place the vial in a pre-heated aluminum block at 80 °C and stir vigorously (800 rpm) for 12 hours.
- Aqueous Quench: Cool the reaction to room temperature. Quench by adding 2 mL of saturated aqueous NH_4Cl to protonate any remaining base and halt the catalytic cycle[5]. Extract with ethyl acetate (3 × 3 mL), dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- qNMR Validation: To the crude mixture, add exactly 0.33 mmol of 1,3,5-trimethoxybenzene. Dissolve in $CDCl_3$ and acquire a ^{1}H-NMR spectrum (D1 relaxation delay = 10 seconds).
  - Causality: 1,3,5-trimethoxybenzene provides a sharp, isolated singlet at ~6.1 ppm, which perfectly avoids overlapping with the complex multiplet signals of the **1-(2-Isopropoxyphenyl)propan-1-amine** product (typically 6.8–7.5 ppm).



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Figure 2: Standardized self-validating workflow for the Buchwald-Hartwig amination of sterically hindered primary amines.

Troubleshooting & Causality

Even with robust protocols, variations in substrate electronics or sterics can induce failure. Use the following logic to troubleshoot:

- Symptom: High Conversion, but Low Monoarylation Yield (High Bis-arylation).
  - Causality: The ligand is not sterically demanding enough to prevent a second oxidative addition into the newly formed secondary amine.
  - Correction: Ensure you are using BrettPhos. Do not substitute with RuPhos, as RuPhos is explicitly designed to accommodate secondary amines and will readily promote bis-arylation when used with primary amines[2][5].
- Symptom: Stalled Reaction (Incomplete Conversion).
  - Causality: If the aryl halide is also ortho-substituted, the combined steric clash between the ortho-isopropoxy group of the amine and the ortho-group of the halide prevents reductive elimination.
  - Correction: Upgrade the ligand to tBuBrettPhos or GPhos, which are engineered with even wider bite angles to force reductive elimination in highly congested, room-temperature or challenging couplings[5][6].
- Symptom: No Reaction (Starting Materials Recovered).
  - Causality: Failure to generate the active Pd(0) species, usually due to moisture quenching the NaOtBu base before it can activate the precatalyst.
  - Correction: Verify the integrity of your glovebox atmosphere and ensure the use of strictly anhydrous dioxane. Switch to LHMDS if base-sensitive functional groups are present[2].

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